## Technical Support Center: Mitigating Bias in Historic Preservation Analysis

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This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and conservation professionals identify and mitigate bias in the scientific analysis of historic materials and sites.

# Frequently Asked Questions (FAQs) FAQ 1: How can I mitigate selection and sampling bias when analyzing a large historic structure?

Issue: You are tasked with analyzing the mortar composition of a large 18th-century building. Sampling from easily accessible areas might not represent the entire structure, which may have undergone various repairs or additions over time. This can lead to selection bias, where the samples collected do not accurately represent the whole structure.[1][2][3]

Solution: A stratified sampling strategy is recommended to ensure that different parts of the structure are represented in the sample.[1][4] This method divides the structure into distinct subgroups, or "strata," from which samples are then taken.

### **Troubleshooting Steps:**

- Identify Strata: Divide the building into logical strata based on known or suspected differences. This can be based on:
  - Construction Phases: Original construction vs. later additions.

### Troubleshooting & Optimization



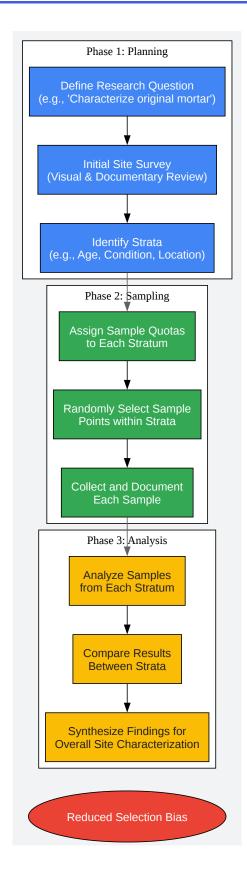


- Environmental Exposure: North-facing walls (more damp) vs. south-facing walls (more sun).
- Structural Role: Load-bearing walls vs. decorative elements.
- Observed Condition: Areas with visible decay vs. well-preserved sections.
- Determine Sample Size: Decide on the number of samples to take from each stratum. This can be proportional to the size of the stratum or weighted based on the research question.
- Randomized Sampling within Strata: Within each defined stratum, use a random sampling method (e.g., using a grid system and random number generator) to select specific sampling locations. This minimizes the chance of unconsciously selecting "interesting" or easily accessible spots.
- Documentation: Meticulously document the location and rationale for each sample taken.

  This is crucial for the reproducibility and transparency of your study.

Workflow for Stratified Sampling





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A workflow diagram for implementing a stratified sampling protocol.



### FAQ 2: My portable XRF results are inconsistent. How do I troubleshoot for instrumental bias?

Issue: When analyzing a series of metal artifacts believed to be from the same origin, your handheld X-ray Fluorescence (pXRF) spectrometer is giving highly variable readings for key elements. This could be due to instrumental drift, improper calibration, or variations in the sample surface.

Solution: Instrumental bias can be identified and corrected by performing regular calibration checks with Certified Reference Materials (CRMs) or well-characterized internal standards. It is crucial to establish a consistent measurement protocol.

### Troubleshooting Protocol:

- Warm-up Period: Ensure the instrument has been on for the manufacturer-recommended warm-up time to allow the detector and electronics to stabilize.
- Energy Calibration: Perform the instrument's internal energy calibration check as recommended by the manufacturer.
- Performance Check with CRM: Before and after a batch of measurements (and periodically during a long session), analyze a CRM with a matrix similar to your artifacts (e.g., a certified bronze alloy).
- Log Results: Record the CRM readings in a logbook or spreadsheet. Compare these readings to the certified values. If the measured values deviate by more than a predefined tolerance (e.g., >5-10%), the instrument may need recalibration or servicing.
- Standardize Measurement Conditions: Ensure the distance from the detector to the sample surface is consistent for every measurement. Use a stand or jig if possible.
- Surface Preparation: Be aware that surface contamination or corrosion can significantly alter results. Document the surface condition and, if permissible, perform a light, localized cleaning on a small area for analysis.

Data Presentation: Example XRF Calibration Check



The following table shows an example log for checking pXRF performance against a certified bronze CRM. A significant deviation in the tin (Sn) reading suggests a potential issue.

Element	Certified Value	Measured Value (%)	Deviation (%)	Status
Copper (Cu)	88.0	87.5	-0.57	OK
Tin (Sn)	10.0	11.5	+15.0	High
Lead (Pb)	1.5	1.6	+6.67	OK
Zinc (Zn)	0.5	0.48	-4.0	ОК

### FAQ 3: How can I avoid confirmation bias when interpreting analytical data?

Issue: A researcher has a strong hypothesis that a specific pigment was used in a medieval manuscript. This preconceived belief might unconsciously lead them to give more weight to data that supports their hypothesis while dismissing data that contradicts it. This is a classic example of confirmation bias.

Solution: Implement a blind analysis protocol. This involves concealing the sample's identity or context from the analyst until after the data has been processed and preliminary interpretations have been made.

Experimental Protocol: Blind Analysis for Pigment Identification

This protocol is designed for analyzing microscopic samples from a manuscript where multiple pigments are present.

### Methodology:

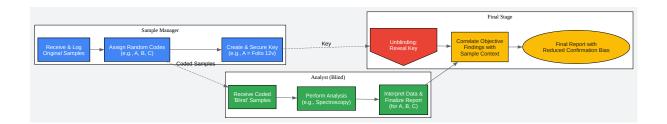
- Sample Preparation by a Third Party: A technician or colleague (who will not be involved in the data analysis) prepares the samples for analysis (e.g., on microscope slides).
- Anonymization: Each sample is assigned a random, non-descriptive code (e.g., SAM-001, SAM-002). The key linking the code to the sample's true identity (e.g., "Blue pigment from



Folio 12v") is kept in a sealed document by the third party.

- Data Acquisition: The primary researcher performs the analysis (e.g., Raman spectroscopy, SEM-EDS) on the anonymized samples.
- Data Processing & Initial Interpretation: The researcher processes the raw data and provides a full interpretation for each coded sample (e.g., "SAM-001 contains lazurite and calcite") without knowing their origins.
- Formal Review: The methods and interpretations are documented and formally reviewed.
   The researcher commits to this interpretation in writing.
- Unblinding: Once the analysis and interpretation are finalized, the third party reveals the key. The researcher can then place their objective findings into the broader historical and material context. This process prevents the context from influencing the raw scientific interpretation.

Workflow for Blind Analysis



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A logical workflow for a blind analysis to mitigate confirmation bias.

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